

Handling and safety precautions for Methyl 5-(trifluoromethyl)pyridine-2-carboxylate

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Compound of Interest

Compound Name: Methyl 5-(trifluoromethyl)pyridine-2-carboxylate

Cat. No.: B055342

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Technical Support Center: Methyl 5-(trifluoromethyl)pyridine-2-carboxylate

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **Methyl 5-(trifluoromethyl)pyridine-2-carboxylate** (CAS No: 124236-37-9). Below you will find troubleshooting guides and frequently asked questions to ensure safe and effective handling in your experiments.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What are the primary hazards associated with **Methyl 5-(trifluoromethyl)pyridine-2-carboxylate**?

A1: **Methyl 5-(trifluoromethyl)pyridine-2-carboxylate** is classified as an acute toxicant if swallowed and can cause serious eye damage. It may also cause skin and respiratory irritation. [1][2][3] Always handle this compound with appropriate personal protective equipment (PPE) in a well-ventilated area. [1][4][5]

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: The following PPE is mandatory:

- **Eye/Face Protection:** Safety glasses with side-shields or goggles are required. Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[\[3\]](#)[\[5\]](#)
- **Skin Protection:** Wear impervious, chemically resistant gloves (inspect before use) and a lab coat. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[\[3\]](#)[\[5\]](#)
- **Respiratory Protection:** If working outside a fume hood or if dust/aerosols are generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[6\]](#)

Q3: What should I do in case of accidental exposure?

A3: Follow these first-aid measures immediately:

- **Eye Contact:** Rinse cautiously with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- **Skin Contact:** Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.[\[1\]](#)[\[4\]](#)
- **Inhalation:** Remove the person to fresh air and keep them comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- **Ingestion:** Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[5\]](#)

Q4: How should I properly store this chemical?

A4: Store the compound in a cool, dry, and well-ventilated place.[\[5\]](#) Keep the container tightly closed.[\[1\]](#)[\[2\]](#)[\[4\]](#) It is classified under Storage Class 11 as a combustible solid.

Q5: What are the appropriate disposal methods for this compound and its containers?

A5: Dispose of the chemical and its container at an approved waste disposal plant.[\[4\]](#) The material can be disposed of by removal to a licensed chemical destruction plant or by

controlled incineration with flue gas scrubbing. Do not discharge into sewer systems.[5]

Contaminated packaging should be triple-rinsed and offered for recycling or reconditioning.[5]

Q6: My reaction is not proceeding as expected. What are some common issues?

A6: While specific troubleshooting depends on the reaction, consider these general points:

- **Reagent Purity:** Ensure the **Methyl 5-(trifluoromethyl)pyridine-2-carboxylate** is of high purity and has been stored correctly to prevent degradation.
- **Moisture:** The compound may be sensitive to moisture. Ensure all glassware is oven-dried and reactions are run under an inert atmosphere (e.g., nitrogen or argon) if necessary.
- **Solvent Quality:** Use anhydrous solvents appropriate for your reaction conditions.
- **Reaction Temperature:** Verify the reaction temperature is optimal for the specific transformation you are performing.

Quantitative Data Summary

Property	Value	Source
CAS Number	124236-37-9	[7]
Molecular Formula	C ₈ H ₆ F ₃ NO ₂	[8]
Molecular Weight	205.13 g/mol	
Appearance	Solid / Colorless Liquid	[7]
Boiling Point	164-165 °C	[7]
Density	1.374 g/mL	[7]
Hazard Codes	H302 (Harmful if swallowed), H318 (Causes serious eye damage)	
Precautionary Codes	P280, P305 + P351 + P338	

Detailed Experimental Protocol: Saponification to 5-(Trifluoromethyl)pyridine-2-carboxylic acid

This protocol describes a standard saponification reaction to convert **Methyl 5-(trifluoromethyl)pyridine-2-carboxylate** to its corresponding carboxylic acid.

Materials:

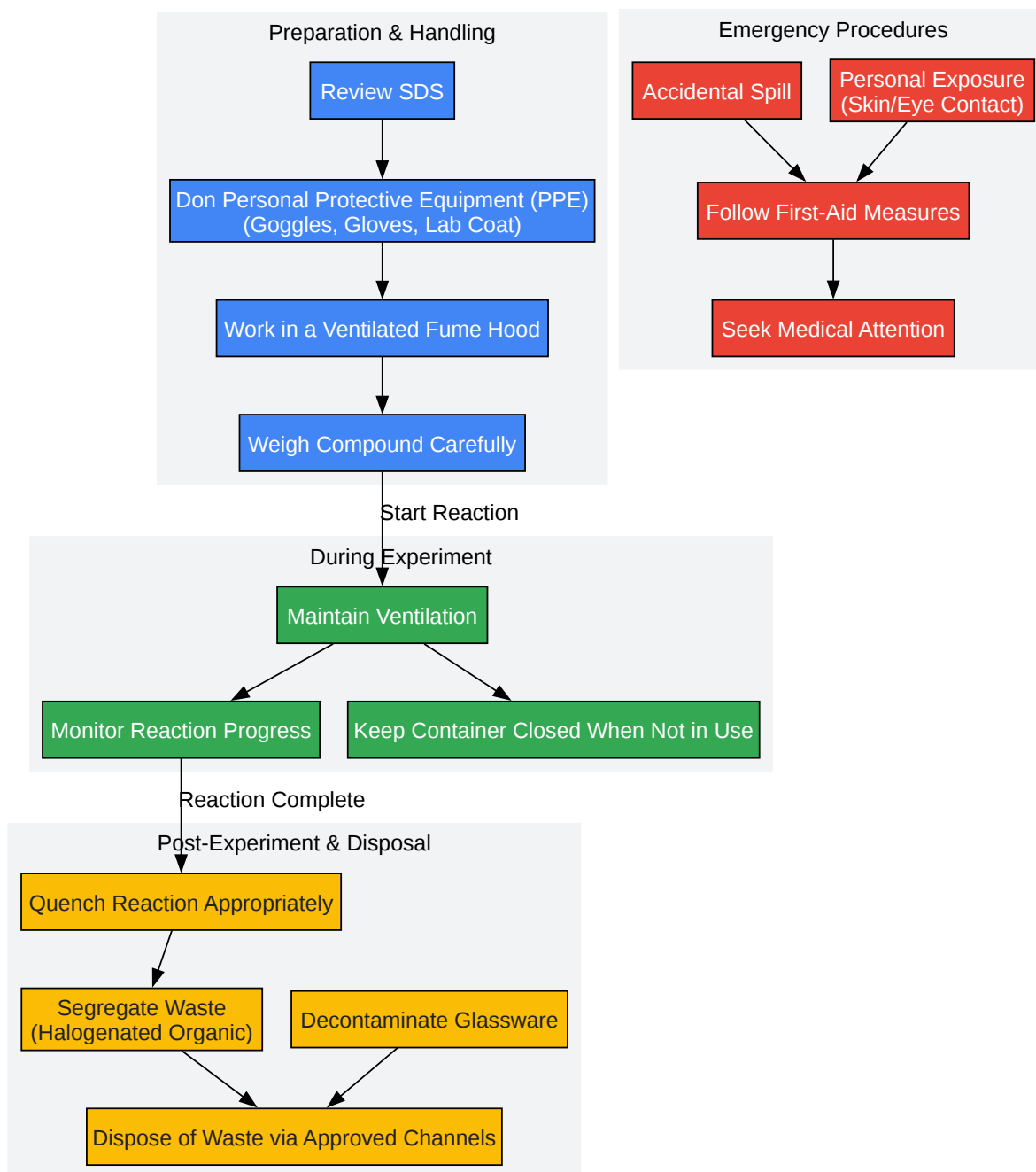
- **Methyl 5-(trifluoromethyl)pyridine-2-carboxylate**
- Lithium hydroxide (LiOH) or Sodium hydroxide (NaOH)
- Tetrahydrofuran (THF)
- Water (H₂O)
- 1M Hydrochloric acid (HCl)
- Ethyl acetate (EtOAc)
- Anhydrous magnesium sulfate (MgSO₄)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve **Methyl 5-(trifluoromethyl)pyridine-2-carboxylate** (1.0 eq) in a mixture of THF and water (e.g., a 3:1 ratio).
- **Addition of Base:** Add LiOH (1.5 eq) or NaOH (1.5 eq) to the solution at room temperature.

- **Reaction Monitoring:** Stir the reaction mixture vigorously at room temperature. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed (typically 2-4 hours).
- **Workup - Quenching:** Once the reaction is complete, remove the THF using a rotary evaporator.
- **Workup - Acidification:** Cool the remaining aqueous solution in an ice bath and acidify to pH ~2-3 by slowly adding 1M HCl. A precipitate of the carboxylic acid product should form.
- **Workup - Extraction:** Extract the aqueous layer three times with ethyl acetate.
- **Workup - Drying and Concentration:** Combine the organic layers and dry over anhydrous magnesium sulfate. Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude 5-(Trifluoromethyl)pyridine-2-carboxylic acid.
- **Purification:** The crude product can be purified further by recrystallization or column chromatography if necessary.

Visualized Workflows



Safe Handling Workflow for Methyl 5-(trifluoromethyl)pyridine-2-carboxylate

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